

Application Notes and Protocols for Assessing RTI-336 Efficacy

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of behavioral assays to assess the efficacy of **RTI-336**, a potent and selective dopamine reuptake inhibitor (DRI).

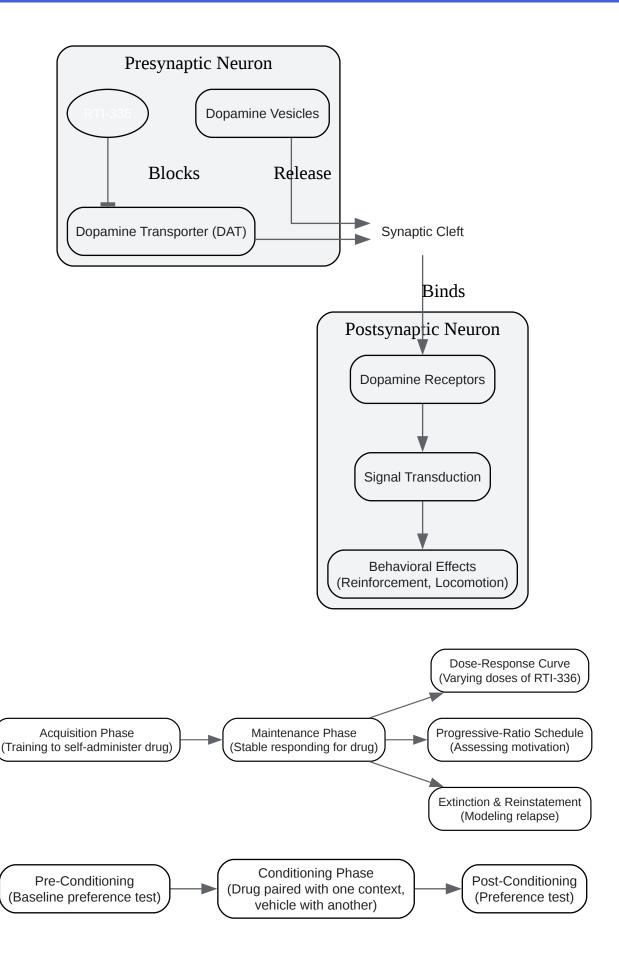
Introduction

RTI-336 is a phenyltropane derivative that acts as a potent and selective dopamine transporter (DAT) inhibitor.[1][2] Its slow onset and long duration of action make it a promising candidate for the treatment of cocaine addiction, acting as a potential substitution therapy.[1][2][3] Preclinical evaluation of RTI-336's efficacy and abuse liability is crucial and can be accomplished through a battery of behavioral assays in animal models. These assays are designed to measure the reinforcing, stimulant, and rewarding effects of the compound.

Mechanism of Action

RTI-336 binds to the dopamine transporter, blocking the reuptake of dopamine from the synaptic cleft. This leads to an increase in the extracellular concentration of dopamine, which in turn modulates neurotransmission. The primary signaling pathway affected is the mesolimbic dopamine system, which is critically involved in reward, motivation, and reinforcement.







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